

# Enaminomycin A: A Technical Guide to its Structure Elucidation and Spectroscopic Profile

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## Compound of Interest

Compound Name: *Enaminomycin A*

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This technical guide provides a comprehensive overview of the structure elucidation of **Enaminomycin A**, a novel antibiotic belonging to the epoxy quinone family. The document details the key analytical techniques employed to determine its molecular structure and summarizes its known spectroscopic and physicochemical properties. This guide is intended for researchers and professionals in the fields of natural product chemistry, medicinal chemistry, and drug development who are interested in the discovery and characterization of new antimicrobial agents.

## Introduction

**Enaminomycin A** is a naturally occurring antibiotic produced by the bacterium *Streptomyces baarnensis* 13120. It exhibits activity against both Gram-positive and Gram-negative bacteria. [1][2] Early investigations into its chemical nature revealed a unique molecular framework possessing epoxy, primary amine, and carboxylic acid functionalities within a compact structure. [1] The complete structural determination of **Enaminomycin A** was a critical step in understanding its mode of action and potential for further development.

## Structure Elucidation

The definitive structure of **Enaminomycin A** was established as 4-amino-2,5-dioxo-7-oxa-bicyclo[4.1.0]hept-3-ene-3-carboxylic acid. This was accomplished through a combination of physicochemical analyses and X-ray crystallography. [3]

## Molecular Formula Determination

The molecular formula of **Enaminomycin A** was determined to be  $C_7H_5NO_5$  through elemental analysis and mass spectrometry.[1] This foundational data provided the basis for subsequent spectroscopic and crystallographic analyses.

## Spectroscopic Analysis

While specific, detailed raw spectroscopic data from the original structure elucidation is not widely available in the public domain, the primary literature indicates that nuclear magnetic resonance (NMR) spectroscopy and mass spectrometry were key techniques used to characterize **Enaminomycin A** and its analogues.[3]

## X-ray Crystallography

The conclusive determination of the three-dimensional structure of **Enaminomycin A** was achieved through single-crystal X-ray diffraction analysis.[3] This powerful technique provided unambiguous evidence for the bicyclic epoxy quinone core, the substitution pattern, and the relative stereochemistry of the molecule.

## Physicochemical Properties

A summary of the known physicochemical properties of **Enaminomycin A** is presented in Table 1.

Property	Value	Reference
Molecular Formula	$C_7H_5NO_5$	[1]
Appearance	White Amorphous Powder	[2]
Melting Point	105 °C (decomposes)	[2]
Solubility	Soluble in Water, Methanol, DMF, DMSO, Acetone, Chloroform	[2]

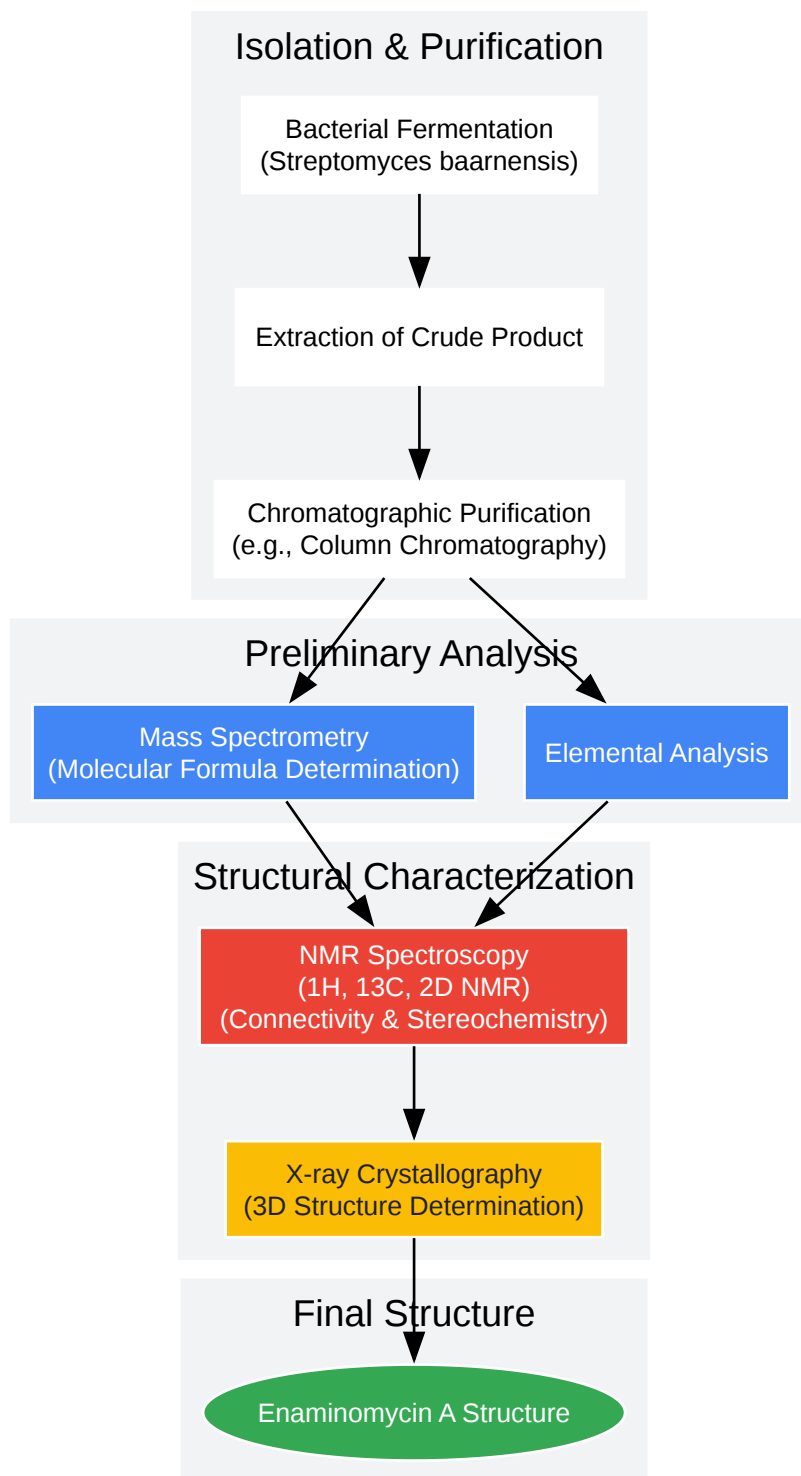
## Experimental Protocols

Detailed experimental protocols from the original structure elucidation studies are not available in the accessible literature. However, a general workflow for the structure elucidation of a novel natural product like **Enaminomycin A** is outlined below.

## General Workflow for Structure Elucidation

The process of elucidating the structure of a novel natural product typically follows a logical progression of analytical techniques. The following diagram illustrates a representative workflow.

## General Workflow for Natural Product Structure Elucidation

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Caption: A generalized workflow for the isolation and structure elucidation of a natural product like **Enaminomycin A**.

## Conclusion

The structure of **Enaminomycin A** was rigorously established through a combination of mass spectrometry, elemental analysis, and definitively by X-ray crystallography. While detailed spectroscopic data from the original studies are not readily accessible, the confirmed structure provides a crucial foundation for ongoing research into its antibacterial mechanism, synthesis of analogues, and potential therapeutic applications. Further studies to fully characterize its spectroscopic properties using modern high-resolution instrumentation would be of significant value to the scientific community.

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